

# laboratory techniques for handling and storing cis-2-Tridecenal

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## Compound of Interest

Compound Name: *cis-2-Tridecenal*

Cat. No.: *B15182187*

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## Application Notes and Protocols for cis-2-Tridecenal

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **cis-2-Tridecenal** in a laboratory setting. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound for experimental use.

## Chemical and Physical Properties

**cis-2-Tridecenal** is an unsaturated aldehyde. While specific data for the cis-isomer is limited, the properties of 2-Tridecenal (often a mixture of isomers or the trans-isomer) provide a crucial reference.

Property	Value	Source
Molecular Formula	C13H24O	[1]
Molecular Weight	196.33 g/mol	[1]
Appearance	Colorless or slightly yellowish liquid; Oily, citrus aroma	[1]
Boiling Point	115.0 to 118.0 °C @ 10.00 mm Hg	[1]
Flash Point	112.78 °C (235.00 °F) - Closed Cup	[2][3]
Specific Gravity	0.842 to 0.862 @ 25 °C	[2][3]
Refractive Index	1.455 to 1.461 @ 20 °C	[2][3]

## Safety and Handling

**cis-2-Tridecenal** is classified as a skin and eye irritant.[4][5] Appropriate personal protective equipment (PPE) and engineering controls are mandatory.

### 2.1 Personal Protective Equipment (PPE)

- **Gloves:** Wear chemically resistant gloves (e.g., nitrile).
- **Eye Protection:** Use safety glasses with side shields or chemical goggles.[4]
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** If working outside a fume hood or with heated material where vapors are likely, use a NIOSH-approved respirator.

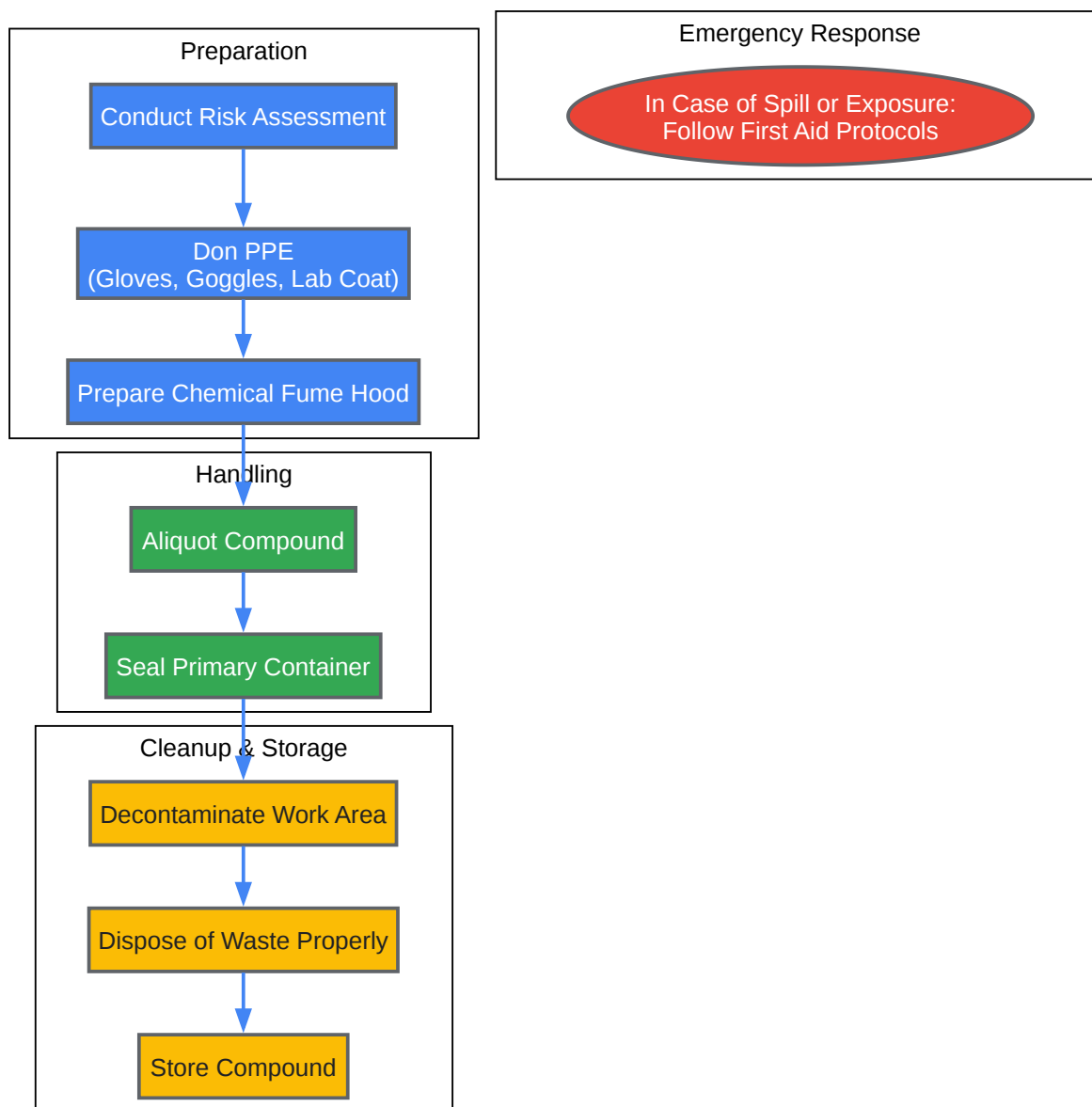
### 2.2 Engineering Controls

- **Fume Hood:** All handling of **cis-2-Tridecenal** should be performed in a well-ventilated chemical fume hood to minimize inhalation exposure.[4]

- Safety Shower and Eyewash Station: Ensure easy access to a safety shower and eyewash station.

### 2.3 First Aid Measures

- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[4\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[4\]](#)[\[6\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[\[4\]](#)
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[\[4\]](#)



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Caption: Safe Handling Workflow for **cis-2-Tridecenal**.

## Storage and Stability

Proper storage is essential to prevent degradation and maintain the purity of **cis-2-Tridecenal**. As an unsaturated aldehyde, it is susceptible to oxidation and polymerization.

- Temperature: Store in a cool, well-ventilated place.<sup>[4]</sup> For long-term storage, refrigeration is recommended.<sup>[6]</sup>
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.<sup>[6]</sup>
- Container: Keep containers tightly closed in a dry location.<sup>[5]</sup> Use amber glass vials to protect from light.
- Incompatibilities: Avoid strong oxidizing agents and strong bases.<sup>[6]</sup>

## Experimental Protocols

### 4.1 Protocol for Preparing a Stock Solution in Ethanol

This protocol outlines the preparation of a 100 mM stock solution of **cis-2-Tridecenal** in absolute ethanol.

Materials:

- **cis-2-Tridecenal**
- Anhydrous Ethanol (200 proof)
- Calibrated micropipettes and tips
- Inert gas source (Argon or Nitrogen)
- Amber glass vial with a PTFE-lined cap
- Analytical balance

Procedure:

- Preparation: Perform all steps in a certified chemical fume hood.

- **Tare Vial:** Place an amber glass vial with its cap on the analytical balance and tare the weight.
- **Weigh Compound:** Carefully add the target amount of **cis-2-Tridecenal** to the vial using a micropipette. For example, to prepare 1 mL of a 100 mM solution, weigh 19.63 mg of the compound. Record the exact weight.
- **Add Solvent:** Based on the recorded weight, calculate the precise volume of anhydrous ethanol required to achieve a 100 mM concentration. Add the ethanol to the vial.
  - $\text{Volume (L)} = (\text{Mass (g)} / 196.33 \text{ g/mol}) / 0.1 \text{ mol/L}$
- **Mix Solution:** Cap the vial tightly and vortex gently until the solution is homogeneous.
- **Inert Atmosphere:** Briefly flush the headspace of the vial with a gentle stream of argon or nitrogen gas before sealing it tightly.
- **Label and Store:** Clearly label the vial with the compound name, concentration, solvent, preparation date, and your initials. Store at -20°C for long-term use.

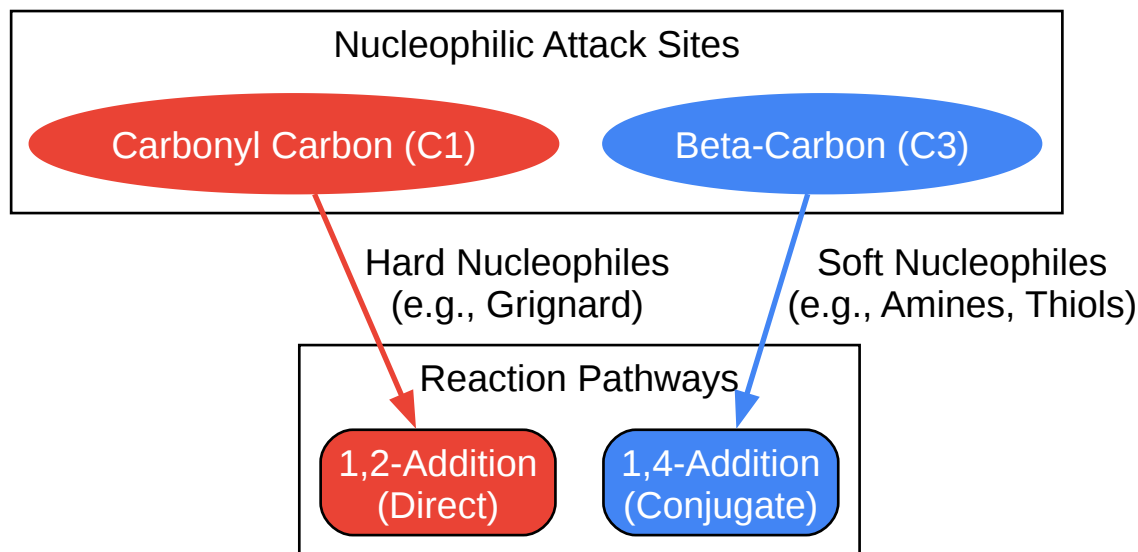
## Reactivity Profile

**cis-2-Tridecenal** is an  $\alpha,\beta$ -unsaturated aldehyde, which gives it two primary sites for nucleophilic attack. This dual reactivity is crucial for its role in chemical synthesis and potential biological interactions.

- **1,2-Addition (Direct Addition):** Strong, hard nucleophiles (e.g., Grignard reagents, organolithiums) tend to attack the electrophilic carbonyl carbon directly.
- **1,4-Addition (Conjugate Addition):** Weaker, softer nucleophiles (e.g., amines, thiols, organocuprates) typically attack the  $\beta$ -carbon, which is also electrophilic due to resonance.  
[7][8] This is often referred to as a Michael addition.[8]

The presence of the double bond in conjugation with the aldehyde group makes the compound susceptible to oxidation and polymerization, reinforcing the need for storage under an inert atmosphere.

cis-2-Tridecenal  
( $\alpha,\beta$ -Unsaturated Aldehyde)



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Caption: Reactivity of  $\alpha,\beta$ -Unsaturated Aldehydes.

## Disposal

Dispose of **cis-2-Tridecenal** and any contaminated materials as hazardous chemical waste.[6] Consult your institution's environmental health and safety (EHS) office for specific local, regional, and national regulations. Do not dispose of down the drain.

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